

functionalization of the morpholinone ring of 4-Methylmorpholin-3-one

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Compound of Interest

Compound Name: 4-Methylmorpholin-3-one

CAS No.: 20721-78-2

Cat. No.: B1589659

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Application Note: Strategic Functionalization of the Morpholinone Ring of **4-Methylmorpholin-3-one**

Abstract

The **4-methylmorpholin-3-one** scaffold represents a critical pharmacophore in modern drug discovery, serving as a core structural motif in anticoagulants (e.g., Rivaroxaban derivatives) and neurokinin-1 receptor antagonists. While the N-methyl group blocks the nitrogen functionality, it directs reactivity to two distinct carbon centers: the C-2 position (

-to-carbonyl/

-to-oxygen) and the C-5 position (

-to-nitrogen). This application note details high-fidelity protocols for site-selective functionalization, contrasting classical Pd-catalyzed C-2 arylation with emerging photoredox C-H activation at C-5.

Structural Analysis & Reactivity Hotspots

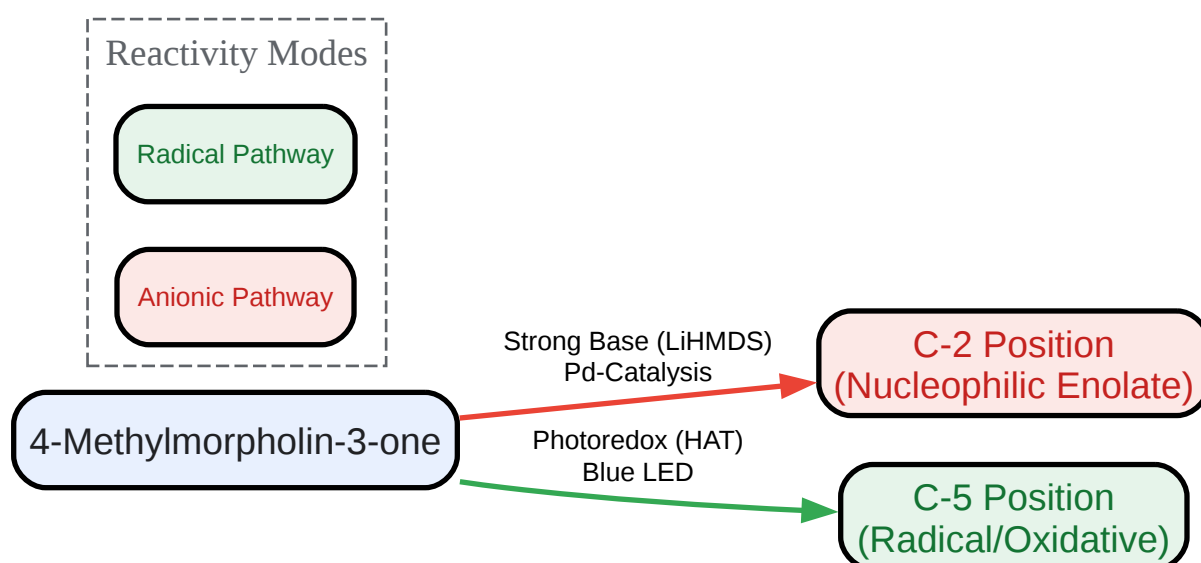
To successfully functionalize **4-methylmorpholin-3-one**, one must understand the electronic bias of the ring. The molecule possesses two primary reactivity vectors governed by steric accessibility and electronic activation.

- Site A (C-2 Position): Located between the ether oxygen and the carbonyl. The protons here are significantly acidic (

in DMSO) due to the combined electron-withdrawing inductive effect of the oxygen and the resonance stabilization of the enolate. This is the primary site for electrophilic substitution.

- Site B (C-5 Position): Located

to the tertiary amine. While less acidic, this C-H bond is electronically rich (hydridic character) and susceptible to Hydrogen Atom Transfer (HAT) or oxidative radical generation, making it a prime target for modern photoredox catalysis.



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Figure 1: Reactivity map of **4-methylmorpholin-3-one** distinguishing between the anionic C-2 pathway and the radical C-5 pathway.

Protocol A: Palladium-Catalyzed Arylation at C-2

Principle: Direct arylation at the C-2 position is achieved via the formation of a transient enolate species. Unlike simple ketones, the morpholinone lactam requires a strong, non-nucleophilic

base to prevent ring opening. We utilize a Pd(0)/Phosphine ligand system to facilitate Cross-Coupling with aryl halides.

Mechanism:

- Deprotonation by LiHMDS generates the lithium enolate at C-2.
- Oxidative addition of Aryl Bromide to Pd(0).
- Transmetallation of the enolate to the Pd(II)-Aryl complex.
- Reductive elimination yields the C-2 arylated product.

Experimental Workflow

Reagents:

- Substrate: **4-Methylmorpholin-3-one** (1.0 equiv)
- Coupling Partner: Aryl Bromide (1.2 equiv)
- Catalyst:
(2 mol%)
- Ligand: XPhos (4 mol%) – Critical for sterically hindered lactams.
- Base: LiHMDS (1.0 M in THF, 2.2 equiv)
- Solvent: Anhydrous Toluene or THF

Step-by-Step Protocol:

- Catalyst Pre-complexation: In a glovebox or under Argon, charge a reaction vial with
and XPhos. Add 1 mL of anhydrous toluene and stir at RT for 10 minutes to generate the active
species (solution turns yellow/orange).

- Enolate Formation: In a separate flame-dried Schlenk flask, dissolve **4-methylmorpholin-3-one** in THF. Cool to [-78 °C](#).
[\[1\]](#)
- Deprotonation: Add LiHMDS dropwise over 5 minutes. Stir at [-78 °C](#) for 30 minutes. Note: The solution may become cloudy due to lithium enolate aggregation.
- Coupling: Add the Aryl Bromide to the enolate solution, followed immediately by the pre-formed catalyst solution via syringe.
- Reaction: Heat the mixture to [-78 °C](#) for 12–16 hours.
- Work-up: Quench with saturated [NaHCO₃](#). Extract with EtOAc ([3 x 10 mL](#)).
[\[1\]](#) Dry organics over [Na₂SO₄](#) and concentrate.
- Purification: Flash chromatography (Hexane/EtOAc gradient).

Critical Control Point:

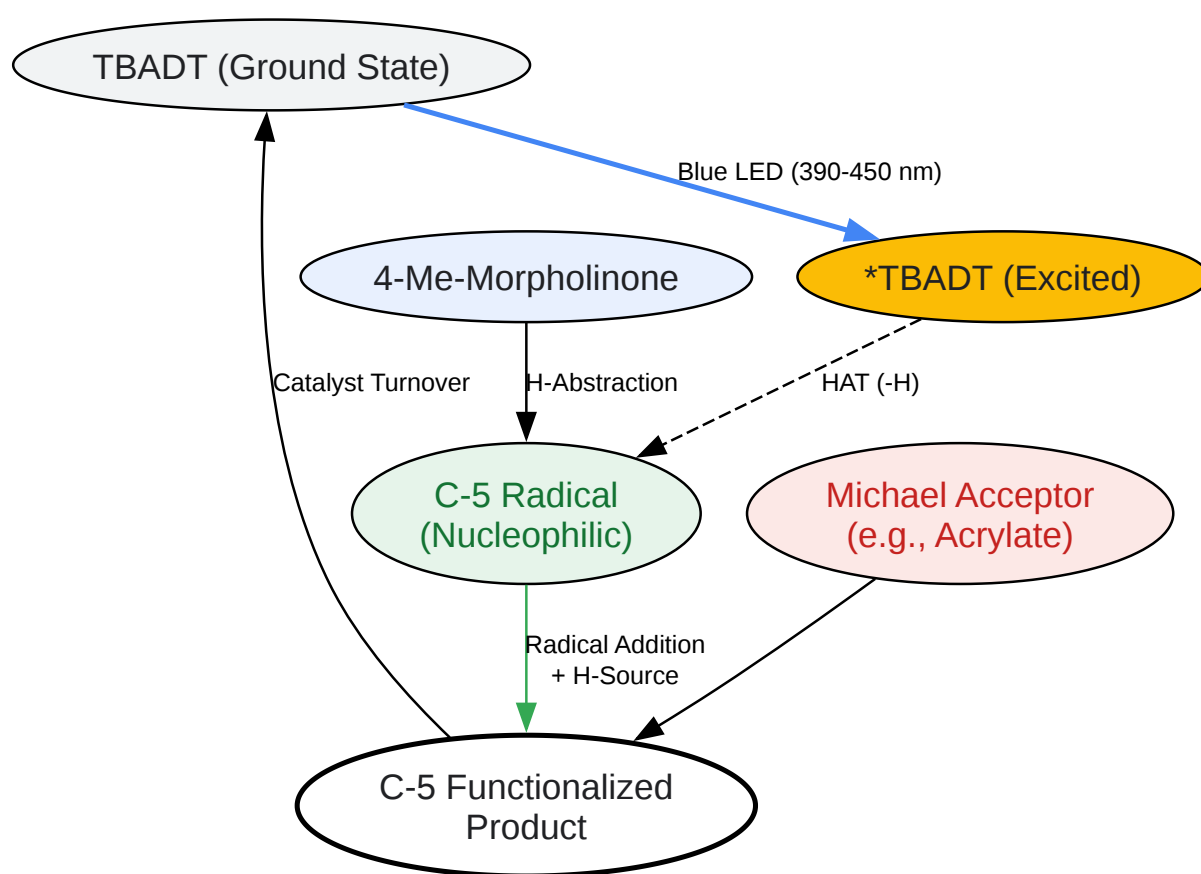
- Temperature: Do not exceed [-78 °C](#) during LiHMDS addition. Higher temperatures can lead to self-condensation of the lactam.

Protocol B: Photoredox C-H Functionalization at C-5

Principle: The C-5 position is chemically distinct because it is adjacent to the nitrogen atom. Traditional bases cannot deprotonate this site selectively over C-2. Instead, we employ Hydrogen Atom Transfer (HAT) photocatalysis. The decatungstate anion ([\[W₁₀O₃₆\]⁴⁻](#)) is a powerful HAT agent that selectively abstracts the hydridic hydrogen [at C-5](#) [-to-nitrogen](#) upon excitation with blue light.

Mechanism:

- Irradiation of TBADT (Tetrabutylammonium decatungstate) excites the catalyst.
- Excited TBADT abstracts a Hydrogen atom from C-5, generating a nucleophilic -amino radical.
- This radical attacks an electron-deficient alkene (Michael acceptor) or undergoes Minisci-type coupling with a heteroarene.



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Figure 2: Photocatalytic cycle for C-5 functionalization using Decatungstate (TBADT).

Experimental Workflow

Reagents:

- Substrate: **4-Methylmorpholin-3-one** (1.0 equiv)
- Trap: Methyl Acrylate or Diethyl Maleate (2.0 equiv)
- Catalyst: TBADT (2 mol%)
- Solvent: Acetonitrile () : Water (9:1)
- Light Source: 34W Blue LED Kessil Lamp (450 nm)

Step-by-Step Protocol:

- Preparation: In a 20 mL borosilicate vial, dissolve **4-methylmorpholin-3-one** (0.5 mmol), the alkene trap (1.0 mmol), and TBADT (0.01 mmol) in 5 mL of .
- Degassing: Sparge the solution with Nitrogen for 15 minutes. Oxygen is a radical quencher and must be removed.
- Irradiation: Seal the vial and place it 2 cm from the Blue LED source. Use a fan to maintain temperature at .
- Monitoring: Irradiate for 18 hours. The solution may turn slightly blue (reduced tungstate species), which is normal.
- Work-up: Concentrate the solvent directly under reduced pressure.
- Purification: The residue is often clean enough for direct column chromatography (DCM/MeOH gradient).

Comparative Data Summary

Feature	Protocol A: C-2 Arylation	Protocol B: C-5 Alkylation
Primary Mechanism	Anionic (Enolate)	Radical (HAT)
Site Selectivity	C-2 (Thermodynamic)	C-5 (Kinetic/Polarity)
Catalyst	Palladium (Pd)	Tungsten (W) / Photoredox
Key Reagent	LiHMDS (Strong Base)	Blue Light + TBADT
Substrate Tolerance	High (Aryl Halides)	High (Michael Acceptors)
Main Challenge	Moisture Sensitivity	Oxygen Sensitivity

References

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